

# Application Note: Gravimetric Determination of Cesium

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## Compound of Interest

Compound Name: Cesium oxalate

Cat. No.: B168713

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## Introduction: The Principles of Cesium Gravimetric Analysis

Gravimetric analysis is a cornerstone of quantitative chemical analysis, relying on the measurement of mass to determine the amount of an analyte in a sample.[1][2] For the determination of cesium (Cs), the method involves the selective precipitation of cesium ions from a solution, followed by the filtration, washing, drying, and weighing of the precipitate. The mass of the precipitate, which has a known and stable chemical composition, allows for the calculation of the mass of cesium in the original sample.[3]

An ideal precipitating agent for the gravimetric analysis of cesium should form a compound that is:

- Highly insoluble in the solvent to ensure quantitative precipitation of the cesium ions.[4]
- Easily filterable and washable, with large crystals that do not clog the filter medium.
- Stable under atmospheric conditions.
- Of a known, definite composition after drying or ignition.[5]

This application note will critically evaluate the use of oxalate as a precipitating agent for cesium and present a detailed protocol for a reliable and established method using sodium tetraphenylborate.

## The Unsuitability of Oxalate for Cesium Gravimetric Analysis

While oxalates are effective precipitating agents for some elements, such as calcium, their use for the gravimetric determination of cesium is not a standard or recommended method due to the high solubility of **cesium oxalate** ( $\text{Cs}_2\text{C}_2\text{O}_4$ ) in water.[6]

There is conflicting information in commercially available literature regarding the solubility of **cesium oxalate**. Some sources qualitatively describe it as "highly insoluble"[7], a desirable characteristic for a gravimetric precipitant. However, more definitive, quantitative data indicates a very high solubility of 76 grams per 100 mL of water at 25°C.[8] This high solubility means that a significant amount of cesium would remain dissolved in the solution, preventing the quantitative precipitation required for accurate gravimetric analysis.[4] The general trend of high solubility for alkali metal compounds further supports the unsuitability of oxalate for cesium precipitation.

Therefore, based on the available scientific evidence, **cesium oxalate** is not a viable precipitate for the gravimetric analysis of cesium.

## Recommended Method: Gravimetric Determination of Cesium with Sodium Tetrphenylborate

A well-established and reliable method for the gravimetric determination of cesium involves the use of sodium tetrphenylborate,  $\text{Na}[\text{B}(\text{C}_6\text{H}_5)_4]$ , as a precipitating agent. This reagent forms a highly insoluble, stable precipitate with cesium ions ( $\text{Cs}[\text{B}(\text{C}_6\text{H}_5)_4]$ ).

### Principle

The addition of an aqueous solution of sodium tetrphenylborate to a solution containing cesium ions results in the formation of a white, crystalline precipitate of cesium tetrphenylborate:



The low solubility of cesium tetrphenylborate ensures a quantitative precipitation of cesium from the solution. The precipitate is then filtered, washed, dried, and weighed.

## Potential Interferences

The primary interferences in this method are other ions that also form insoluble precipitates with tetraphenylborate, most notably potassium ( $K^+$ ) and rubidium ( $Rb^+$ ), which are chemically similar to cesium. Ammonium ions ( $NH_4^+$ ) also interfere. Therefore, it is crucial to separate cesium from these interfering ions prior to precipitation, or to account for their presence if they are in the sample. Various separation techniques, such as ion-exchange chromatography, can be employed for this purpose.

## Detailed Protocol for Gravimetric Determination of Cesium using Sodium Tetraphenylborate

This protocol outlines the steps for the gravimetric determination of cesium in a sample solution, assuming that interfering ions have been removed.

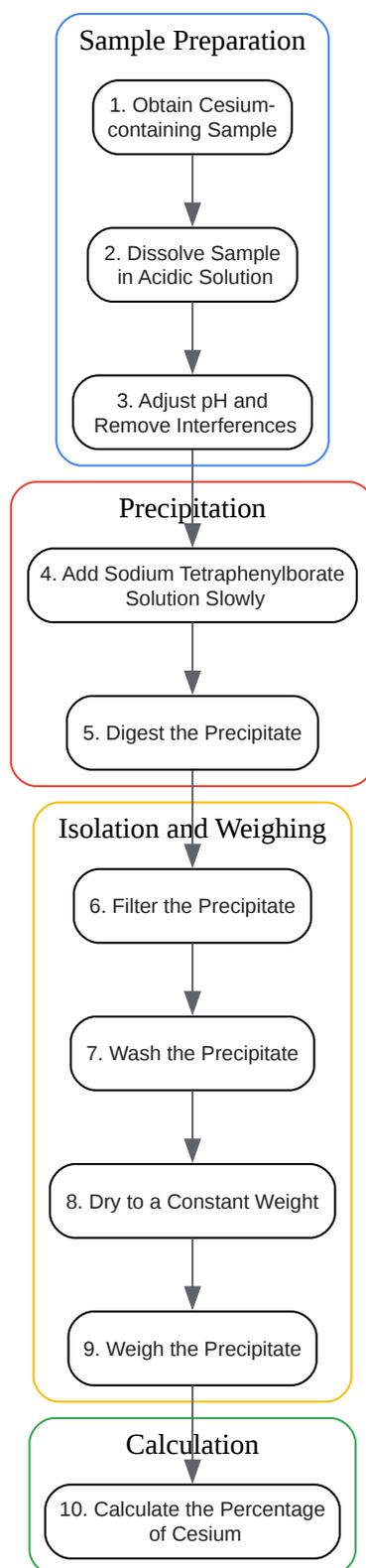
### Reagents and Materials

- Cesium-containing sample solution
- Sodium tetraphenylborate solution (0.1 M, aqueous): Dissolve an appropriate amount of sodium tetraphenylborate in deionized water. Prepare this solution fresh, as it can degrade over time.
- Wash solution: A saturated solution of cesium tetraphenylborate in deionized water, or a dilute solution of acetic acid.
- Deionized water
- Hydrochloric acid (HCl), concentrated
- Glacial acetic acid
- Filter crucible (sintered glass or porcelain) of fine porosity
- Drying oven
- Desiccator

- Analytical balance

## Experimental Workflow

The following diagram illustrates the key steps in the gravimetric determination of cesium using sodium tetraphenylborate.



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Caption: Workflow for the gravimetric analysis of cesium.

## Step-by-Step Procedure

- Sample Preparation:
  - Accurately weigh a suitable amount of the cesium-containing sample and dissolve it in a minimal amount of deionized water or dilute hydrochloric acid in a beaker.
  - If necessary, perform a separation step (e.g., ion exchange) to remove interfering ions like  $K^+$  and  $Rb^+$ .
  - Adjust the pH of the solution to be slightly acidic (pH 4-5) using dilute acetic acid.
- Precipitation:
  - Heat the sample solution to about 60-70°C.
  - Slowly, and with constant stirring, add a slight excess of the 0.1 M sodium tetraphenylborate solution. The formation of a white precipitate indicates the presence of cesium.
  - Allow the precipitate to digest by keeping the solution warm (around 60°C) for at least one hour. This process encourages the formation of larger, more easily filterable crystals.<sup>[5]</sup>
- Filtration and Washing:
  - Filter the warm solution through a pre-weighed filter crucible of fine porosity.
  - Wash the precipitate several times with small portions of the wash solution (saturated cesium tetraphenylborate solution or dilute acetic acid) to remove any soluble impurities.
  - Finally, wash the precipitate with a small amount of cold deionized water to remove the wash solution.
- Drying and Weighing:
  - Dry the crucible and precipitate in an oven at 105-110°C to a constant weight. This typically requires several hours.

- Cool the crucible in a desiccator to room temperature before each weighing.
- Repeat the drying and cooling process until two consecutive weighings agree within 0.2-0.3 mg.

## Calculation

The percentage of cesium in the original sample can be calculated using the following formula:

$$\% \text{ Cesium} = [(\text{Mass of precipitate (g)} \times \text{Gravimetric factor}) / \text{Mass of sample (g)}] \times 100$$

The gravimetric factor is the ratio of the molar mass of cesium to the molar mass of cesium tetraphenylborate:

$$\text{Gravimetric Factor} = (\text{Molar mass of Cs}) / (\text{Molar mass of Cs[B(C}_6\text{H}_5)_4])$$

## Data Presentation

Parameter	Value
Molar Mass of Cesium (Cs)	132.91 g/mol
Molar Mass of Cesium Tetraphenylborate (Cs[B(C <sub>6</sub> H <sub>5</sub> ) <sub>4</sub> ])	452.23 g/mol
Gravimetric Factor	0.2939

## Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle concentrated acids in a well-ventilated fume hood.
- Sodium tetraphenylborate can be harmful if ingested or inhaled. Avoid creating dust.

## Conclusion

While the use of oxalate for the gravimetric analysis of cesium is not feasible due to the high solubility of **cesium oxalate**, a reliable and accurate determination can be achieved using

sodium tetraphenylborate as the precipitating agent. This method, when performed with careful attention to the removal of interfering ions and proper technique, provides a robust means for the quantitative analysis of cesium in various samples.

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